

Unveiling Acetyllycoposerramine M: A Technical Guide to its Discovery and Origins

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Compound of Interest

Compound Name: *Acetyllycoposerramine M*

Cat. No.: *B15586944*

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A novel Lycopodium alkaloid, **Acetyllycoposerramine M**, has been identified from the club moss *Lycopodium japonicum*. This discovery contributes to the growing family of structurally complex and biologically intriguing lycoposerramine alkaloids. This technical guide provides a comprehensive overview of the discovery, origin, and initial characterization of **Acetyllycoposerramine M**, tailored for researchers, scientists, and drug development professionals.

Discovery and Origin

Acetyllycoposerramine M was first isolated and identified by a team of researchers led by Niu Y.F. from the whole plant of *Lycopodium japonicum*[1][2][3]. This terrestrial, evergreen vascular plant has a history of use in traditional medicine and is a known rich source of structurally diverse alkaloids. The discovery of **Acetyllycoposerramine M**, alongside its likely precursors lycoposerramine M and lycoposerramine M N-oxide, underscores the biosynthetic versatility of this plant species.

The isolation of **Acetyllycoposerramine M** was part of a broader phytochemical investigation into the constituents of *Lycopodium japonicum*, which yielded a total of nineteen alkaloids, highlighting the chemical richness of this particular club moss. The identification of an acetylated form of lycoposerramine M suggests potential enzymatic acetylation processes within the plant's metabolic pathways.

Physicochemical and Spectroscopic Data

While the primary literature provides a comprehensive list of compounds isolated, detailed quantitative data for **Acetyllycoposerramine M** remains limited in publicly accessible abstracts. The following table summarizes the key characteristics of this compound based on available information. Further details are contained within the full publication by Niu et al. (2015).

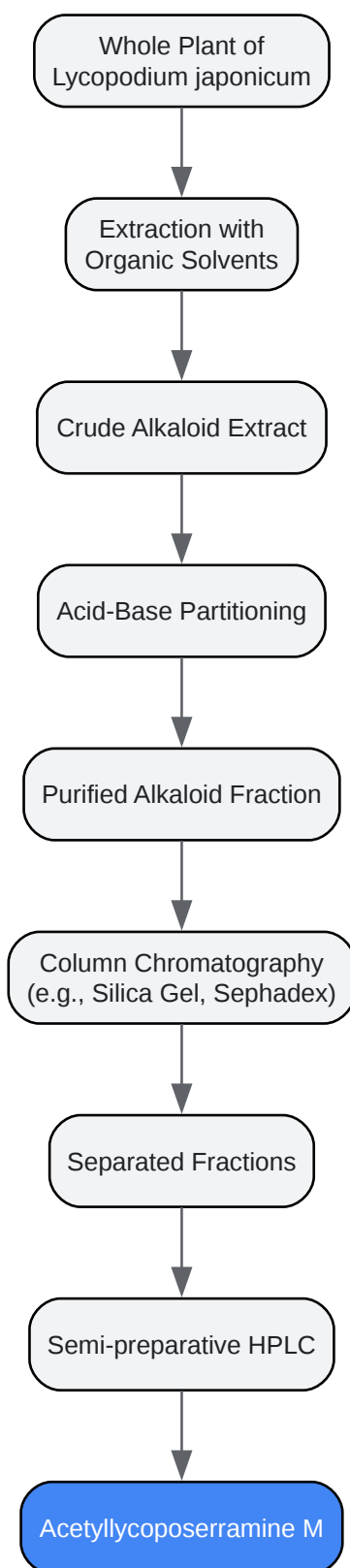
Property	Data	Reference
Compound Name	Acetyllycoposerramine M	[1] [2] [3]
Natural Source	Lycopodium japonicum	[1] [2] [3]
Compound Type	Lycopodium Alkaloid	[1] [2] [3]
Molecular Formula	Not explicitly stated in abstracts	
Molecular Weight	Not explicitly stated in abstracts	
¹ H NMR Data	Not explicitly stated in abstracts	
¹³ C NMR Data	Not explicitly stated in abstracts	
Mass Spectrometry Data	Not explicitly stated in abstracts	
Optical Rotation	Not explicitly stated in abstracts	

Experimental Protocols

The following section outlines the general experimental methodologies typically employed in the isolation and characterization of Lycopodium alkaloids, based on the abstract of the discovery paper and common practices in natural product chemistry. The precise details for **Acetyllycoposerramine M** are located in the full research article.

Extraction and Isolation

The isolation of **Acetyllycposerramine M** from *Lycopodium japonicum* involved a multi-step process designed to separate and purify the alkaloidal constituents of the plant.

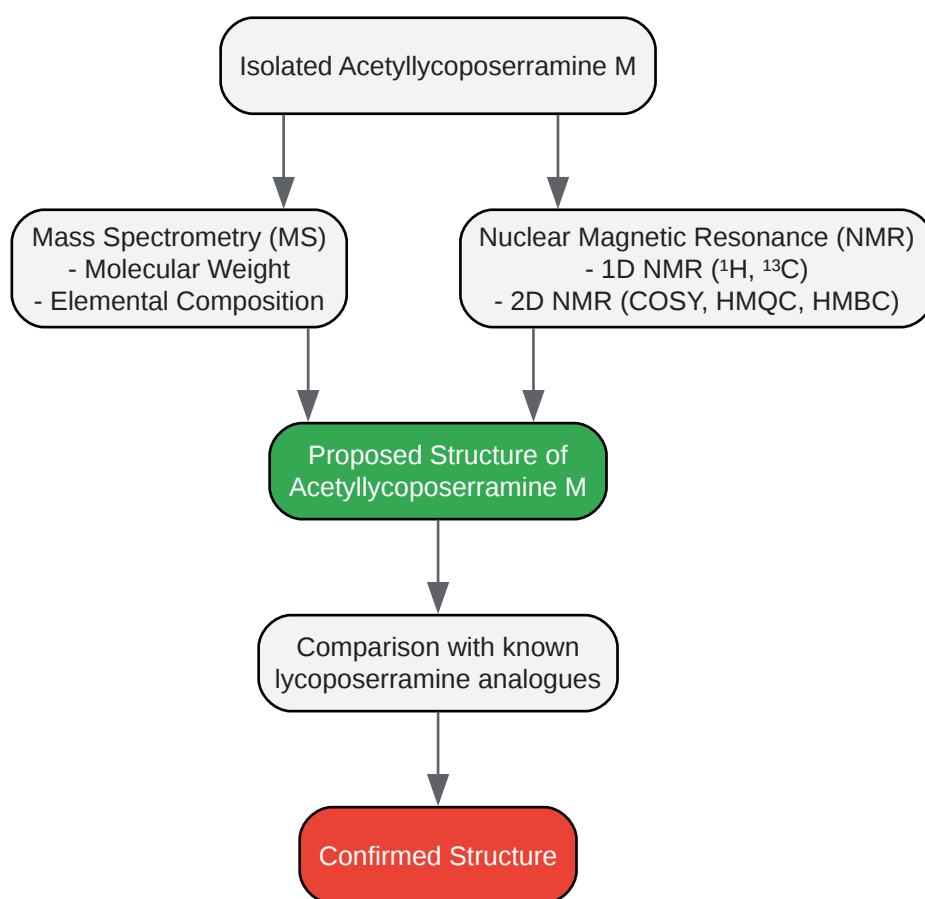


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Figure 1: General workflow for the isolation of **Acetyllycoposerramine M**.

Structure Elucidation

The chemical structure of **Acetyllycoposerramine M** was determined using a combination of spectroscopic techniques. This approach allows for the unambiguous identification of the molecular framework and the position of functional groups.



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Figure 2: Logical workflow for the structure elucidation of **Acetyllycoposerramine M**.

Biological Activity

The initial report on the isolation of **Acetyllycoposerramine M** did not specify its biological activity in the available abstract. However, other compounds isolated from the same extract were evaluated for their in vitro anti-inflammatory activity against lipopolysaccharide (LPS)-induced nitric oxide (NO) release in RAW264.7 cells. This suggests that

Acetyllycoposerramine M may have also been screened for similar activities. Further research is required to determine the specific biological profile of this novel alkaloid.

Conclusion and Future Directions

The discovery of **Acetyllycoposerramine M** adds another piece to the complex puzzle of Lycopodium alkaloid biosynthesis and diversity. As a newly identified natural product, it presents numerous opportunities for future research. Key areas of investigation should include:

- **Full Structural Characterization:** Obtaining and publishing the complete NMR and MS data to allow for independent verification and further study.
- **Biological Screening:** A comprehensive evaluation of **Acetyllycoposerramine M's** bioactivity, including but not limited to its potential as an anti-inflammatory, neuroprotective, or acetylcholinesterase inhibitory agent.
- **Mechanism of Action Studies:** Should significant biological activity be identified, subsequent studies to elucidate the underlying signaling pathways and molecular targets will be crucial.
- **Total Synthesis:** The chemical synthesis of **Acetyllycoposerramine M** would not only confirm its structure but also provide a means to produce larger quantities for extensive biological testing and the generation of novel analogues.

The exploration of this new member of the lycoposerramine family holds promise for the discovery of novel therapeutic leads and a deeper understanding of the chemical ecology of Lycopodium species.

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